

An In-depth Technical Guide to CAS Number 760117-50-8

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Compound of Interest

Compound Name: 5-Aminopyridine-2-thiol

Cat. No.: B112406

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Abstract

This technical guide serves as a comprehensive resource on the chemical entity identified by CAS number 760117-50-8, also known as 5-Amino-2-pyridineethione or **5-Aminopyridine-2-thiol**. The document outlines the available physicochemical properties of this compound. However, a thorough investigation of publicly accessible scientific literature and patent databases reveals a significant gap in knowledge regarding its biological activity, mechanism of action, and potential therapeutic applications. While the foundational chemical information is presented, this guide also highlights the current lack of in-depth biological and pharmacological studies, representing a potential opportunity for novel research in the field of medicinal chemistry and drug discovery.

Chemical Identity and Properties

The compound with CAS number 760117-50-8 is a substituted pyridine derivative. Its fundamental chemical properties are summarized in the table below.

Property	Value	Citation
CAS Number	760117-50-8	N/A
Chemical Name	5-Amino-2-pyridineethione	N/A
Synonyms	5-Aminopyridine-2-thiol	N/A
Molecular Formula	C ₅ H ₆ N ₂ S	N/A
Molecular Weight	126.18 g/mol	N/A
Canonical SMILES	C1=CC(=CN=C1S)N	N/A
InChI Key	Not readily available	N/A

Structure:

Caption: 2D structure of 5-Amino-2-pyridineethione.

Synthesis and Manufacturing

Detailed, peer-reviewed synthetic procedures specifically for 760117-50-8 are not readily available in the public domain. However, general methods for the synthesis of aminopyridine thiols can be inferred from the broader chemical literature. These approaches often involve the introduction of a thiol group onto an aminopyridine scaffold or the amination of a pyridine-thiol derivative. The compound is commercially available from various chemical suppliers, indicating that established manufacturing processes exist.

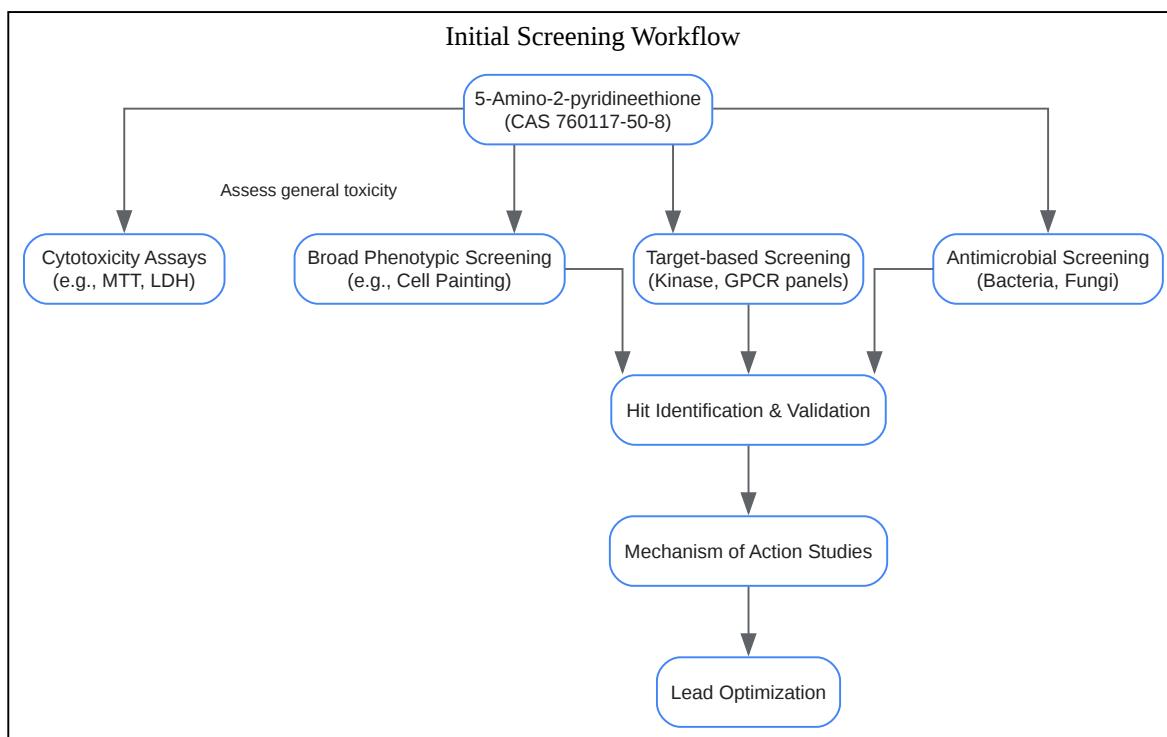
Biological Activity and Mechanism of Action: A Knowledge Gap

A comprehensive search of scientific databases and patent literature did not yield any specific studies detailing the biological activity or mechanism of action of CAS number 760117-50-8. While the aminopyridine scaffold is a common feature in many biologically active compounds with diverse therapeutic applications, including as kinase inhibitors, antibacterial agents, and central nervous system modulators, no such activities have been specifically ascribed to 5-Amino-2-pyridineethione in published research.

This lack of data presents both a challenge and an opportunity. For researchers in drug discovery, this compound could represent an unexplored chemical space. Its structural similarity to other bioactive molecules suggests that it may possess interesting pharmacological properties that are yet to be investigated.

Potential Research Directions

Given the absence of biological data, the following experimental workflow is proposed for the initial screening and characterization of 5-Amino-2-pyridineethione.



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Caption: Proposed workflow for biological characterization.

Conclusion

CAS number 760117-50-8, or 5-Amino-2-pyridineethione, is a readily available chemical compound with well-defined physical and chemical properties. However, there is a notable absence of published research on its biological effects. This presents a unique opportunity for the scientific community to explore the potential of this molecule in various therapeutic areas. The structural motifs present in the molecule suggest that it could be a valuable starting point for the development of novel drug candidates. Future research efforts should be directed towards comprehensive biological screening to uncover its pharmacological profile and potential mechanisms of action.

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